

Molecular weight and physicochemical properties of C₁₅H₁₇N₃O₂

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Compound of Interest

Compound Name: *N*-Phenyl-3-(piperidin-2-yl)isoxazole-4-carboxamide

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An In-depth Technical Guide to the Physicochemical Properties and Biological Activity of PHA-543,613 (C₁₅H₁₇N₃O₂)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The molecular formula C₁₅H₁₇N₃O₂ represents a variety of isomers, each with unique structural and functional characteristics. This guide focuses on a particularly significant compound within this class: PHA-543,613. A potent and selective agonist of the α 7 nicotinic acetylcholine receptor (nAChR), PHA-543,613 has emerged as a valuable tool in neuroscience research and a potential therapeutic agent for cognitive deficits associated with neurological disorders such as schizophrenia and Alzheimer's disease.[1][2][3] This document provides a comprehensive overview of its molecular and physicochemical properties, biological activity, and the experimental methodologies relevant to its study.

Part 1: Molecular Identity and Physicochemical Properties

Chemical Identification

A precise understanding of a compound's identity is fundamental to its scientific investigation. PHA-543,613 is systematically identified by the following nomenclature and registration numbers:

Identifier	Value
IUPAC Name	N-((3R)-1-Azabicyclo[2.2.2]oct-3-yl)furo[2,3-c]pyridine-5-carboxamide[1]
CAS Number	1586767-92-1 (for hydrochloride salt)[1]
PubChem CID	56972222[1]
Molecular Formula	C15H17N3O2
Molecular Weight	271.32 g/mol (free base)
Molecular Weight (HCl salt)	307.78 g/mol [1]

Physicochemical Characteristics

The physicochemical properties of PHA-543,613 are critical determinants of its behavior in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value/Information	Source
Physical State	Solid	Implied from storage recommendations
Solubility	Water: 30.78 mg/mL (100 mM for HCl salt), DMSO: 7.69 mg/mL (25 mM for HCl salt)	[1]
Storage	Store at +4°C	[1]
Purity	≥98% (by HPLC)	[1]
Brain Penetration	Orally active and brain penetrant	[1][2]

Part 2: Biological Activity and Mechanism of Action

Primary Pharmacological Target: The $\alpha 7$ Nicotinic Acetylcholine Receptor

PHA-543,613 is a potent and selective agonist for the $\alpha 7$ nicotinic acetylcholine receptor.[1][2] The $\alpha 7$ nAChR is a ligand-gated ion channel widely expressed in the central nervous system, particularly in regions crucial for cognitive functions like the hippocampus and prefrontal cortex.[3] Its activation by agonists such as acetylcholine or PHA-543,613 leads to the influx of cations, primarily Ca^{2+} , which in turn modulates various downstream signaling pathways involved in learning, memory, and attention.

Selectivity Profile

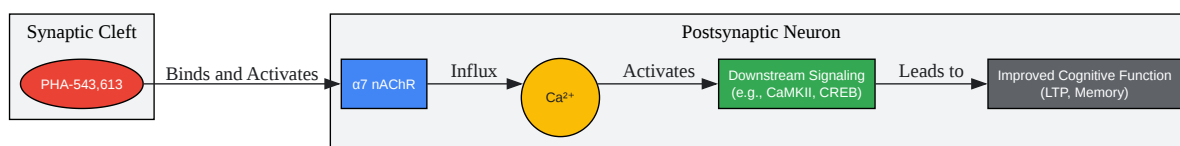
A key feature of PHA-543,613 is its high selectivity for the $\alpha 7$ nAChR over other nicotinic receptor subtypes (e.g., $\alpha 3\beta 4$, $\alpha 1\beta 1\gamma\delta$, $\alpha 4\beta 2$) and the 5-HT₃ receptor.[1][2] This selectivity minimizes off-target effects, making it a cleaner pharmacological tool for studying $\alpha 7$ nAChR function and a more desirable candidate for therapeutic development.

Therapeutic Potential and Research Applications

The specific activation of $\alpha 7$ nAChRs by PHA-543,613 has been shown to have several beneficial effects in preclinical models:

- Cognitive Enhancement: It has been demonstrated to improve memory deficits in animal models of Alzheimer's disease and scopolamine-induced amnesia.[3][4] PHA-543,613 treatment can restore synaptic protein levels and improve long-term potentiation (LTP), a cellular mechanism underlying learning and memory.[3]
- Sensory Gating: The compound positively influences sensory gating, a process that is deficient in schizophrenia.[1][2]
- Regulation of Food Intake: Central administration of PHA-543,613 has been shown to reduce food intake and body weight in animal models, suggesting a potential role for the $\alpha 7$ nAChR in the regulation of appetite.[5][6]

The following diagram illustrates the proposed mechanism of action of PHA-543,613 at the neuronal level.



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Caption: Mechanism of action of PHA-543,613 at the $\alpha 7$ nAChR.

Part 3: Experimental Protocols and Methodologies

Preparation of Stock Solutions

Given its solubility profile, PHA-543,613 hydrochloride can be prepared as stock solutions for in vitro and in vivo studies.

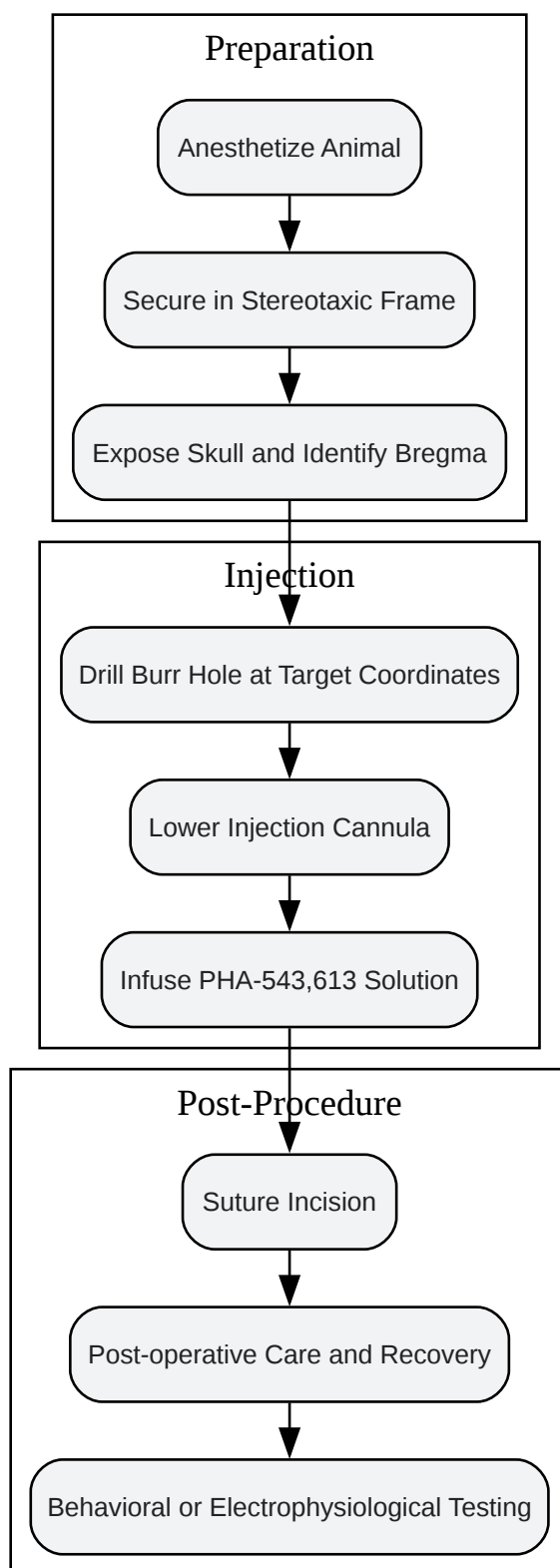
Protocol for a 10 mM Stock Solution in Water:

- Weighing: Accurately weigh the required amount of PHA-543,613 hydrochloride (MW: 307.78 g/mol). For 1 mL of a 10 mM solution, 3.078 mg is needed.

- Dissolution: Add the weighed compound to a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of sterile, deionized water to the tube.
- Mixing: Vortex the solution until the compound is completely dissolved.
- Storage: Store the stock solution at -20°C for long-term use. For short-term use, it can be stored at 4°C.

In Vivo Administration Workflow

The oral activity and brain penetrance of PHA-543,613 make it suitable for various in vivo administration routes. The following workflow outlines a general procedure for intracerebroventricular (ICV) injection in rodent models, a common method for studying its central effects.^[5]



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Caption: General workflow for ICV administration of PHA-543,613.

Conclusion

PHA-543,613 stands out as a well-characterized and highly selective $\alpha 7$ nicotinic acetylcholine receptor agonist. Its favorable physicochemical properties, including oral bioavailability and brain penetrance, coupled with its potent biological activity, make it an invaluable tool for investigating the role of the $\alpha 7$ nAChR in cognitive processes and a promising lead compound for the development of novel therapeutics for a range of neurological and psychiatric disorders. This guide provides a foundational understanding of its core attributes to support ongoing and future research endeavors.

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